

The Structure and Function of D-methionyl-D-methionine: A Technical Overview

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Compound of Interest

Compound Name: *D*-{Met-Met}

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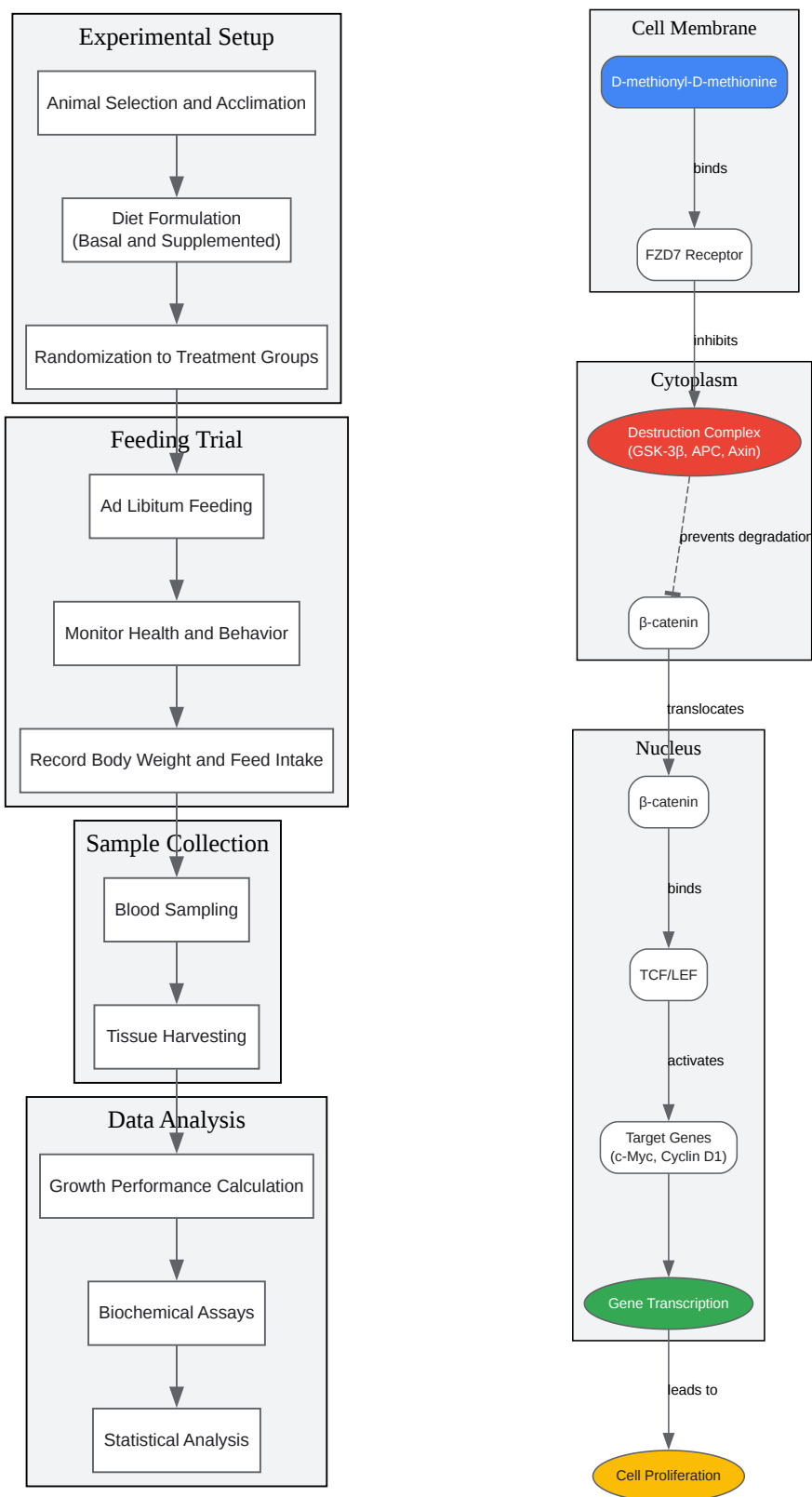
Abstract

D-methionyl-D-methionine is a dipeptide composed of two D-methionine stereoisomers. As a derivative of the essential amino acid methionine, this compound is of significant interest in various fields, including animal nutrition and potentially therapeutic applications. This technical guide provides a comprehensive overview of the structure of D-methionyl-D-methionine, relevant quantitative data of its constituent monomer, detailed experimental protocols for synthesis and analysis, and a review of its known biological signaling pathways.

Chemical Structure of D-methionyl-D-methionine

D-methionyl-D-methionine is formed through the condensation of two D-methionine molecules, linked by a peptide bond between the carboxyl group of one molecule and the amino group of the other. The "D" designation refers to the stereochemical configuration at the alpha-carbon of each methionine residue. The systematic IUPAC name for D-methionine is (2R)-2-amino-4-(methylsulfanyl)butanoic acid[1].

Below is a two-dimensional representation of the D-methionyl-D-methionine structure.



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References

- 1. D-Methionine | C₅H₁₁NO₂S | CID 84815 - PubChem [pubchem.ncbi.nlm.nih.gov]
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